

Application Notes and Protocols: Methyl 4-Phenylbutanoate in Perfumery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-phenylbutanoate

Cat. No.: B1331465

[Get Quote](#)

Introduction

Methyl 4-phenylbutanoate (CAS No. 2046-17-5) is an ester recognized for its potent and multifaceted aroma profile.^{[1][2]} Chemically, it is a fatty acid methyl ester.^{[1][2]} While it has established uses in flavor compositions, particularly for strawberry and honey notes, its olfactory characteristics make it a valuable ingredient for fine fragrance and cosmetic applications.^{[1][2]} These notes provide researchers and perfumers with a comprehensive guide to the evaluation and application of **methyl 4-phenylbutanoate** as a fragrance ingredient.

Physicochemical and Olfactory Properties

Methyl 4-phenylbutanoate is a colorless liquid with a powerful, sweet, fruity, and floral odor profile, often with nuances of honey.^{[1][3][4][5]} Its scent is versatile, allowing it to act as a modifier or a key component in various fragrance compositions.

Table 1: Physicochemical Properties of **Methyl 4-Phenylbutanoate**

Property	Value	Reference
IUPAC Name	methyl 4-phenylbutanoate	[3]
Synonyms	Methyl 4-phenylbutyrate, Methyl benzenebutanoate	[3]
CAS Number	2046-17-5	[3]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[3]
Molecular Weight	178.23 g/mol	[3]
Appearance	Colourless liquid	[3][5]
Boiling Point	258.00 to 259.00 °C @ 760.00 mm Hg	[3]
Density	0.996 - 1.002 g/cm ³	[3]
Refractive Index	1.483 - 1.489	[3]
Solubility	Soluble in oils and ethanol; slightly soluble in water	[3]

| LogP | 2.77 |[3] |

Table 2: Olfactory Profile

Note	Descriptor
Primary	Sweet, Fruity
Secondary	Floral, Honey

| Sub-notes | Can be used to modify strawberry and various fruit complexes |

Regulatory and Safety Summary

Methyl 4-phenylbutanoate has been evaluated for safety, particularly in the context of its use as a flavoring agent.

Table 3: Safety and Regulatory Information

Organization/Regulation	Finding/Status	Reference
JECFA (Joint FAO/WHO Expert Committee on Food Additives)	"No safety concern at current levels of intake when used as a flavouring agent."	[3][6]
GHS Classification	Reported as not meeting GHS hazard criteria by the majority of notifiers.	[3]
FDA (U.S. Food and Drug Administration)	Listed as a flavoring agent or adjuvant (21 CFR 172.515).	[3]
FEMA Number	2739	[3]

| Australian Inventory of Industrial Chemicals (AICIS) | Listed under Benzenebutanoic acid, methyl ester. |[3] |

Experimental Protocols

The following protocols outline standard procedures for the evaluation of **methyl 4-phenylbutanoate** for use in fragrance applications.

Protocol: Sensory Evaluation of Fragrance Ingredient

Objective: To systematically evaluate the olfactory characteristics of **methyl 4-phenylbutanoate** at various concentrations.

Materials:

- **Methyl 4-phenylbutanoate**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and graduated cylinders

- Volumetric flasks (10 mL)
- Pipettes
- Standard perfumer's smelling strips
- Labeled sample vials

Methodology:

- Preparation of Dilutions:
 - Prepare a 10% dilution of **methyl 4-phenylbutanoate** in perfumer's grade ethanol by adding 1 mL of the raw material to 9 mL of ethanol in a volumetric flask.
 - From the 10% solution, prepare further serial dilutions of 1% and 0.1%.
 - Label each dilution clearly.
- Olfactory Assessment:
 - Dip a clean smelling strip into the 10% dilution, ensuring it is saturated to about 1 cm.
 - Allow the ethanol to evaporate for approximately 10-15 seconds.
 - Evaluate the "top note" of the fragrance by smelling the strip in short, light sniffs. Record initial impressions (e.g., intensity, character).
 - Set the strip aside on a labeled holder and re-evaluate at timed intervals to assess the evolution of the scent:
 - After 15 minutes (heart/middle notes)
 - After 1 hour (heart/dry-down notes)
 - After 4 hours (dry-down/base notes)
 - Record detailed descriptors at each time point, noting any changes in character or intensity.

- Repeat the evaluation process for the 1% and 0.1% dilutions to understand the impact of concentration on the odor profile.
- Data Recording:
 - Use a standardized evaluation sheet to record descriptors, intensity (on a scale of 1-10), and longevity for each dilution at each time point.

Protocol: Stability and Compatibility in a Model Cosmetic Base (Eau de Toilette)

Objective: To assess the physical and chemical stability of **methyl 4-phenylbutanoate** in a simple hydroalcoholic solution and its impact on the final product's characteristics.

Materials:

- **Methyl 4-phenylbutanoate**
- Model Eau de Toilette (EdT) base (e.g., 80% Ethanol, 15% Deionized Water, 5% Solubilizer like PEG-40 Hydrogenated Castor Oil)
- Finished fragrance compound containing **methyl 4-phenylbutanoate** at a known concentration (e.g., 5%)
- Control sample (EdT base without the fragrance compound)
- Glass storage bottles with airtight caps (amber or UV-protected)
- Stability chambers/ovens set to various environmental conditions.[\[7\]](#)
- pH meter, viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment (for chemical analysis)

Methodology:

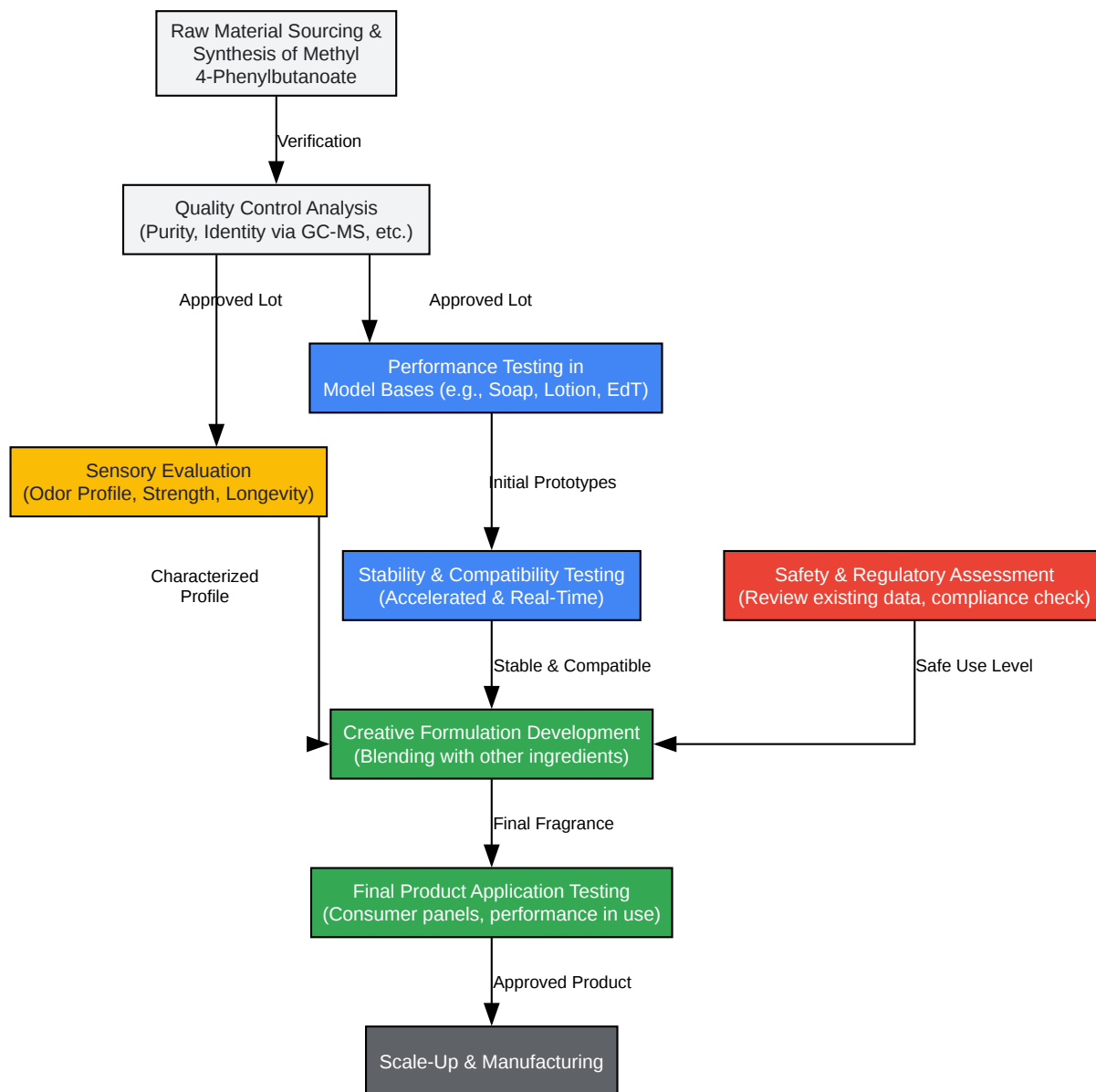
- Sample Preparation:

- Prepare a batch of the model EdT containing the fragrance compound. A typical concentration for an EdT is 5-15%; for this test, use 10%.
- Prepare a control batch of the EdT base without any fragrance.
- Aliquot the samples into the glass storage bottles, ensuring minimal headspace.
- Stability Testing Conditions:
 - Store samples under the following conditions for a period of 12 weeks.^[8]
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH^[7]
 - Real-Time: 25°C ± 2°C / 60% RH ± 5% RH^[7]
 - Light Exposure: Room temperature with exposure to natural or artificial daylight.
 - Freeze-Thaw Cycling: Three cycles of 24 hours at -10°C followed by 24 hours at 25°C.
- Evaluation Schedule:
 - Analyze the samples at baseline (Time 0) and at weeks 1, 4, 8, and 12.
- Parameters for Evaluation:
 - Physical and Chemical Integrity:^[7]
 - Appearance: Check for clarity, color change, and precipitation.
 - Odor: Perform a sensory evaluation against the baseline sample to detect any changes in scent profile, character, or intensity.
 - pH Value: Measure and record the pH of the solution.
 - Chemical Stability (Optional but Recommended):
 - Use GC-MS to quantify the concentration of **methyl 4-phenylbutanoate** at each time point to assess for degradation.

- Data Analysis:
 - Compile all data in a table to compare the changes over time across different storage conditions.
 - Any significant deviation from the baseline sample (e.g., >10% change in concentration, noticeable color or odor change) may indicate an instability.

Experimental and Formulation Workflow

The integration of a new fragrance ingredient like **methyl 4-phenylbutanoate** into a final product follows a structured workflow. This process ensures quality, safety, and desired performance from initial screening to final production.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating and incorporating a new fragrance ingredient.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 4-phenylbutanoate | 2046-17-5 [amp.chemicalbook.com]
- 2. Methyl 4-phenylbutanoate | 2046-17-5 [chemicalbook.com]
- 3. Methyl 4-Phenylbutyrate | C₁₁H₁₄O₂ | CID 281254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. methyl 4-phenyl butyrate, 2046-17-5 [thegoodscentcompany.com]
- 5. Methyl 4-phenylbutanoate CAS#: 2046-17-5 [m.chemicalbook.com]
- 6. WHO | JECFA [apps.who.int]
- 7. humiditycontrol.com [humiditycontrol.com]
- 8. medcraveonline.com [medcraveonline.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Methyl 4-Phenylbutanoate in Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331465#methyl-4-phenylbutanoate-as-a-fragrance-ingredient-in-perfumery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com